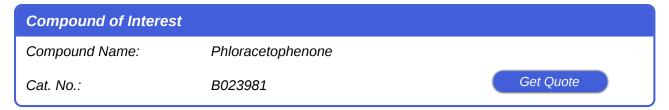


Phloracetophenone: A Technical Guide to its Melting Point and Stability

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **phloracetophenone**, with a specific focus on its melting point and stability. The information contained herein is intended to support research, development, and quality control activities involving this compound.

Physicochemical Properties of Phloracetophenone

Phloracetophenone, also known as 1-(2,4,6-trihydroxyphenyl)ethanone, is a naturally occurring phenolic compound. It presents as an off-white to pale yellow solid and is soluble in solvents such as dimethyl sulfoxide (DMSO) and methanol[1].

Melting Point

The melting point of **phloracetophenone** has been reported within a narrow range, indicating a well-defined crystalline structure. The observed variations may be attributed to different analytical methods or sample purity.



Parameter	Value	Reference
Melting Point	224-226 °C	[1]
Melting Point	219-221 °C	[2][3]
Melting Point	219 °C	[4]

Stability and Storage

The stability of **phloracetophenone** is crucial for its handling, storage, and application in experimental and developmental settings. Proper storage conditions are essential to prevent degradation and ensure the integrity of the compound over time.

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[5]
Powder	4°C	2 years	[5]
In Solvent	-80°C	2 years	[5]
In Solvent	-20°C	1 year	[5][6]

It is recommended to store the compound in a tightly sealed container, protected from light and moisture[7]. For solutions, it is advisable to prepare aliquots to avoid repeated freeze-thaw cycles, which can compromise stability[5].

Experimental Protocols

The following sections detail standardized methodologies for the determination of melting point and the assessment of chemical stability, which are applicable to **phloracetophenone**.

Determination of Melting Point

Objective: To determine the melting point range of a solid sample of **phloracetophenone** using a digital melting point apparatus.



Materials:

- Phloracetophenone sample
- Capillary tubes (one end sealed)
- Digital melting point apparatus
- Spatula
- Mortar and pestle (if sample needs to be powdered)

Procedure:

- Sample Preparation: Ensure the phloracetophenone sample is a fine, dry powder. If necessary, gently grind the crystalline sample using a mortar and pestle.
- Capillary Tube Loading: Carefully pack the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating Rate: Set the initial heating rate to a rapid value to approach the expected melting point quickly. Once the temperature is within 15-20°C of the expected melting point, reduce the heating rate to 1-2°C per minute. A slow heating rate is critical for an accurate determination.
- Observation: Observe the sample through the magnifying lens. Record the temperature at
 which the first drop of liquid appears (the onset of melting) and the temperature at which the
 entire sample becomes a clear liquid (the completion of melting). This range represents the
 melting point of the sample.
- Replicate Analysis: For accuracy, repeat the measurement with two additional samples. The average of the three determinations should be reported.



Assessment of Chemical Stability

Objective: To evaluate the stability of **phloracetophenone** under various storage conditions over a defined period.

Materials:

- Phloracetophenone sample
- Climate-controlled storage chambers (e.g., incubators, freezers)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- · Volumetric flasks and pipettes
- Appropriate solvents (e.g., HPLC-grade methanol or acetonitrile)

Procedure:

- Initial Analysis (Time Zero):
 - Accurately weigh a sample of **phloracetophenone** and dissolve it in a suitable solvent to a known concentration.
 - Analyze the sample using a validated HPLC method to determine its initial purity. This will serve as the baseline.
- Sample Storage:
 - Aliquot the phloracetophenone powder into several vials.
 - Store the vials under different conditions, for example:
 - -20°C (control)
 - 4°C

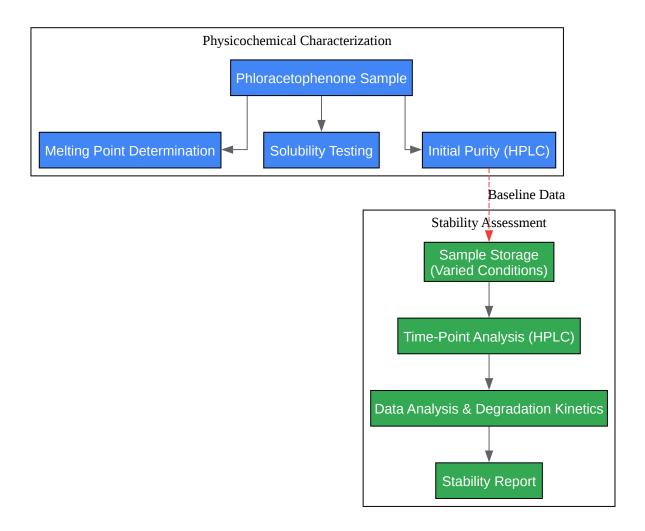


- Room temperature (e.g., 25°C)
- Elevated temperature (e.g., 40°C)
- Exposure to light at room temperature
- Time-Point Analysis:
 - At predetermined time intervals (e.g., 1, 3, 6, 12, 24, and 36 months), retrieve one vial from each storage condition.
 - Prepare a solution of the stored sample at the same concentration as the initial analysis.
 - Analyze the sample by HPLC using the same method as the initial analysis.
- Data Analysis:
 - Compare the purity of the stored samples to the initial purity.
 - Calculate the percentage of degradation for each condition and time point.
 - Identify any new peaks in the chromatogram, which may indicate the formation of degradation products.
 - Plot the purity of **phloracetophenone** as a function of time for each storage condition to visualize the degradation kinetics.

Visualized Experimental Workflow

The following diagram illustrates a logical workflow for the physicochemical characterization and stability assessment of **phloracetophenone**.





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Caption: Workflow for Physicochemical Analysis and Stability Testing.

This comprehensive guide provides essential information and standardized protocols for researchers and professionals working with **phloracetophenone**. Adherence to these methodologies will ensure the reliable and consistent use of this compound in scientific applications.



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References

- 1. usbio.net [usbio.net]
- 2. 2,4,6-Trihydroxyacetophenone Wikipedia [en.wikipedia.org]
- 3. 480-66-0 CAS MSDS (2',4',6'-Trihydroxyacetophenone monohydrate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 2',4',6'-Trihydroxyacetophenone | C8H8O4 | CID 68073 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- 7. file.glpbio.com [file.glpbio.com]
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